Becliconazole antifungal spectrum and activity

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **Becliconazole**

CAS No.: 192446-75-6
Cat. No.: S11178152

Get Quote

Becliconazole Status and Limited Information

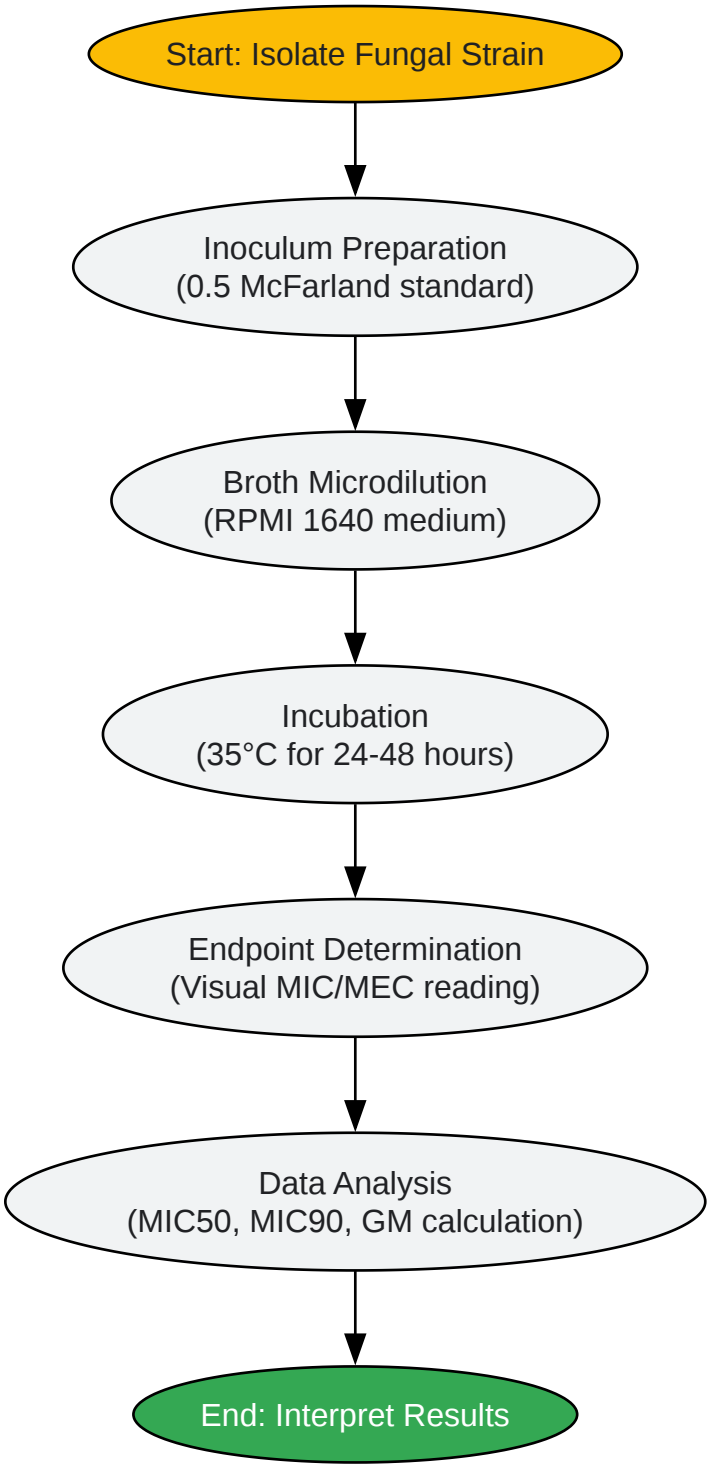
Available information on **Becliconazole** is very limited. It is identified as a small molecule drug that acts as an inhibitor of fungal CYP51A1 (also known as lanosterol 14-α-demethylase), a common target for azole antifungals [1]. Its development status is listed as **Preclinical** for indications like mycoses and skin diseases, with no country or organization listed for these development phases [1]. No data on its spectrum of activity, minimum inhibitory concentrations (MICs), or efficacy against specific fungal pathogens was found.

Established Antifungal Testing Protocols

Although data for **Becliconazole** is unavailable, research on antifungal agents typically relies on standardized methods. The following experimental workflow is commonly used for characterizing antifungal activity, which would be applicable once **Becliconazole** is available for testing.

© 2026 Smolecule. All rights reserved.

Standardized Antifungal Susceptibility Testing Workflow
(CLSI M27-A3, M38-A2)



Click to download full resolution via product page

Key Methodological Details:

© 2026 Smolecule. All rights reserved.

- **Standardized Guidelines**: The **Clinical and Laboratory Standards Institute (CLSI)** methods are the gold standard [2] [3] [4]. CLSI M27-A3 is for yeasts [5], while M38-A2 is for filamentous fungi [3].
- **Broth Microdilution**: Testing involves serial dilutions of the antifungal agent in broth medium, inoculated with a standardized fungal suspension [3] [5].
- **Endpoint Definitions**:
  - **Minimum Inhibitory Concentration (MIC)**: The lowest drug concentration that causes 50% visual growth inhibition for azoles [5].
  - **Minimum Effective Concentration (MEC)**: Used for echinocandins, indicating growth morphology changes [6].
- **Data Analysis**: Results are analyzed using **MIC50/MIC90** (concentrations inhibiting 50%/90% of isolates) and **Geometric Mean (GM) MIC** [3] [6].

Comparative Activity of Established Antifungals

For reference, the table below shows the potent in vitro activity of luliconazole, a recently developed imidazole, against various fungi, illustrating the type of data you can expect for a well-characterized antifungal.

Table: In Vitro Activity of Luliconazole Against Various Fungal Pathgons

Fungal Pathogen	Number of Isolates	MIC Range (µg/mL)	MIC_{50} (µg/mL)	MIC_{90} (µg/mL)	Geometric Mean (GM) MIC (µg/mL)	Citation
Aspergillus flavus (Clinical)	20	0.00049 - 0.00781	0.00195	0.00391	0.00244	[3]
Aspergillus flavus (Environmental)	18	0.00195 - 0.00781	0.00391	0.00391	0.00336	[3]
Fusarium species (All)	126	0.001 - 0.125	0.008	0.032	0.005	[6]

Suggestions for Further Research

Given the lack of publicly available data, you may need to investigate these alternative avenues:

© 2026 Smolecule. All rights reserved.

- **Patent Databases**: Search major patent offices (USPTO, EPO, WIPO) for **Becliconazole**. Early-stage research is often disclosed in patents before scientific publication.
- **Scientific Conference Proceedings**: Check abstracts from specialized mycology conferences, which sometimes feature preclinical data on emerging compounds.
- **Direct Inquiry**: Consider contacting the organizations associated with the compound's development, as listed in the limited database entry [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Becliconazole - Drug Targets, Indications, Patents [synapse.patsnap.com]

2. Correspondence of In Vitro and In Vivo Fluconazole Dose ... [pmc.ncbi.nlm.nih.gov]

3. The high efficacy of luliconazole against environmental ... [pmc.ncbi.nlm.nih.gov]

4. Antifungal Susceptibility Testing of Fluconazole by Flow ... [pmc.ncbi.nlm.nih.gov]

5. In Vitro Assessment of Fluconazole and Cyclosporine A ... [mdpi.com]

6. Potent Activities of Luliconazole, Lanoconazole, and Eight ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Becliconazole antifungal spectrum and activity]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b11178152#becliconazole-antifungal-spectrum-and-activity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

© 2026 Smolecule. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com

© 2026 Smolecule. All rights reserved.